

A Comparative Guide to Valiant PhD and Lojic+ Dental Amalgams

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Compound of Interest

Compound Name: Valiant phd

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For Researchers, Scientists, and Dental Professionals: An Objective Comparison of Material Properties and Performance

This guide provides a detailed comparison of two prominent dental amalgam alloys: **Valiant PhD** by Ivoclar Vivadent and **Lojic+** by SDI Limited. The information presented is intended for researchers, scientists, and drug development professionals in the dental materials field, offering a comprehensive overview of their material properties, composition, and clinical performance based on available data.

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **Valiant PhD** and **Lojic+**, providing a quantitative basis for comparison.

Table 1: Physical and Mechanical Properties

Property	Valiant PhD	Lojic+	Unit
Compressive Strength (1 hr)	> 43,000[1]	270[2][3]	psi (MPa)
Compressive Strength (24 hr)	76,900 (530)[4]	520[5][6]	psi (MPa)
Dimensional Change (24 hr)	Low[7][8][9][10]	-0.04 (-1 µm/cm)[2][5][6]	% (µm/cm)
Creep	Low[7][8][9][10]	Not specified	%

Table 2: Compositional Analysis

Component	Valiant PhD	Lojic+	Unit
Silver (Ag)	52.5[4]	60.1[2][3][11]	% w/w
Tin (Sn)	29.7[4]	28.05[2][3][11]	% w/w
Copper (Cu)	17.5[4]	11.8[2][3][11]	% w/w
Palladium (Pd)	0.3[4]	Not specified	% w/w
Platinum (Pt)	Not specified	0.05[2][3][11]	% w/w
Mercury (Hg)	40-45[12]	42.2[2][3] - 43.8[5][6]	% w/w

Experimental Protocols

The data presented in this guide is based on standardized testing methods for dental amalgam alloys, primarily following the guidelines of ISO 1559.

Compressive Strength Assay

The compressive strength of the amalgam is a critical measure of its ability to withstand masticatory forces. The testing protocol generally adheres to the following steps:

- Specimen Preparation: Cylindrical specimens of the amalgam are prepared with standardized dimensions (e.g., 4 mm in diameter and 8 mm in height).

- **Curing:** The specimens are allowed to set for a specified period, typically 1 hour and 24 hours, at a constant temperature (e.g., 37°C) to simulate oral conditions.
- **Testing:** The specimens are placed in a universal testing machine and subjected to a compressive load at a constant crosshead speed until fracture occurs.
- **Calculation:** The compressive strength is calculated by dividing the maximum load applied by the original cross-sectional area of the specimen.

Dimensional Change Assay

This assay measures the slight expansion or contraction of the amalgam as it sets. Excessive dimensional change can lead to marginal gaps or internal stresses. The protocol involves:

- **Specimen Preparation:** A standardized specimen of the freshly mixed amalgam is placed in a measuring instrument, such as a dilatometer.
- **Measurement:** The change in length of the specimen is continuously monitored and recorded over a 24-hour period as it hardens.
- **Reporting:** The dimensional change is typically reported as a percentage of the original length or in micrometers per centimeter.

Visualizations

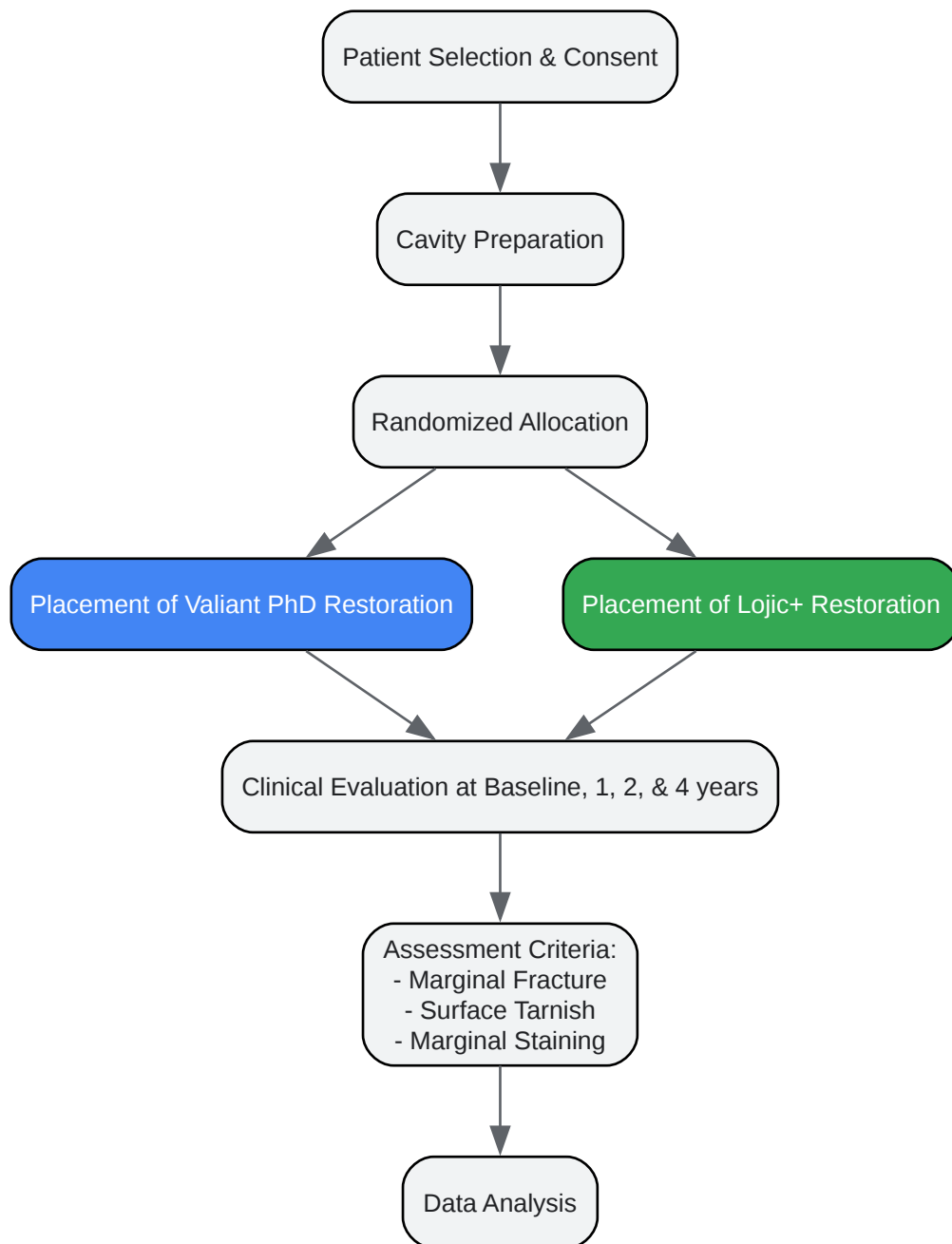
Alloy Composition Comparison



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Caption: A diagram illustrating the elemental composition of **Valiant PhD** and **Lojic+** dental amalgams.

Clinical Comparison Workflow



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Caption: A workflow diagram outlining the methodology of a comparative clinical study of dental amalgams.

Discussion of Comparative Performance

Valiant PhD and Lojic+ are both high-copper dental amalgams, which are known for their improved performance over traditional amalgam alloys. The high copper content in both alloys helps to eliminate the gamma-2 phase (Sn₈Hg), which is the weakest and most corrosion-prone phase in low-copper amalgams.^{[7][13]}

Material Properties:

- **Compressive Strength:** Both **Valiant PhD** and Lojic+ exhibit high compressive strength, a crucial factor for the longevity of posterior restorations.^{[4][5][6][7][8][9][10][14]} Lojic+ demonstrates a slightly higher 24-hour compressive strength.^{[5][6]} **Valiant PhD** is noted for its high early compressive strength, which is beneficial in reducing the risk of early fracture.^[1]
- **Composition:** **Valiant PhD** is a palladium-enriched dispersed phase alloy, with palladium added to enhance strength and corrosion resistance.^[4] Lojic+ is a platinum-modified spherical alloy, with platinum serving a similar purpose of improving compressive and tensile strengths.^{[2][3][11][15]} Lojic+ has a higher silver content, while **Valiant PhD** has a higher copper content.^{[2][3][4][11]}
- **Dimensional Change and Creep:** Both alloys are reported to have low creep and dimensional change, which is important for maintaining marginal integrity and preventing microleakage.^{[7][8][9][10]} Lojic+ has a specified dimensional change of -0.04%.^{[5][6]}

Handling and Clinical Performance:

A four-year clinical study comparing Valiant-PhD and a similar spherical amalgam, Lojic N, found that both materials performed well with low failure rates. The study noted differences in handling characteristics, with Valiant-PhD having more "body" for condensation and being easier to carve and polish. In terms of clinical outcomes, Lojic N restorations showed significantly more surface tarnish but less marginal fracture than Valiant-PhD restorations.

Conclusion

Both **Valiant PhD** and Lojic+ are high-quality, high-copper dental amalgam alloys with excellent mechanical properties suitable for posterior restorations. The choice between the two may come down to a clinician's preference for handling characteristics and specific compositional differences. **Valiant PhD**, a dispersed phase alloy, is noted for its ease of carving and

polishing, while Lojic+, a spherical alloy, boasts a slightly higher 24-hour compressive strength. Both have demonstrated good clinical performance with low long-term failure rates. Further research into the long-term clinical performance of Lojic+ would be beneficial for a more direct comparison.

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References

- 1. ivodent.hu [ivodent.hu]
- 2. sdi.com.au [sdi.com.au]
- 3. sdi.com.au [sdi.com.au]
- 4. safcodental.com [safcodental.com]
- 5. Lojic+ Spherical Amalgam | TDSC.com [tdsc.com]
- 6. sdi.com.au [sdi.com.au]
- 7. amtouch.com [amtouch.com]
- 8. Valiant Ph.D. | Filling Materials | Ivoclar US [ivoclar.com]
- 9. sourceonedental.com [sourceonedental.com]
- 10. Valiant Ph.D. | Filling Materials | Ivoclar CA [ivoclar.com]
- 11. univenditor.lv [univenditor.lv]
- 12. henryschein.ca [henryschein.ca]
- 13. Valiant Ph.D. Sure Cap® Amalgam Alloy Capsules, Regular Set, Blue (Ivoclar) [skydentalsupply.com]
- 14. Ivoclar - Valiant Ph.D Amalgam 50/Pack [dentalcity.com]
- 15. scottsdental.com [scottsdental.com]
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